Comparative Guide: Differentiating Pyrazolo[4,3-c]pyridazine Isomers by Spectroscopy

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Compound of Interest

Compound Name:	*6-chloro-1H-pyrazolo[4,3-c]pyridazine*
CAS No.:	*2097611-04-4*
Cat. No.:	*B6172046*

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Executive Summary

The pyrazolo[4,3-c]pyridazine scaffold is a privileged structure in kinase inhibitor discovery, particularly for targets involving ATP-competitive binding.[1] However, a critical bottleneck in the synthesis of these fused heterocycles is the regioselectivity of N-alkylation.

Standard synthetic routes often yield mixtures of N1- and N2-alkylated isomers.[1] These regioisomers possess nearly identical polarity (complicating chromatographic separation) and molecular weight (rendering MS ineffective for differentiation).[1] Misassigning these isomers can lead to erroneous SAR (Structure-Activity Relationship) models and wasted resources in lead optimization.[1]

This guide provides a definitive, self-validating spectroscopic workflow to distinguish N1 from N2 isomers, prioritizing 2D NMR (HMBC/NOESY) as the primary analytical tool, backed by X-ray crystallography as the structural gold standard.

The Isomer Challenge: N1 vs. N2

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In the pyrazolo[4,3-c]pyridazine system, the pyrazole ring contains two nucleophilic nitrogens.[1] Under basic alkylation conditions (ngcontent-ng-c2372798075="" _nghost-ng-c2478785287="" class="inline ng-star-inserted">

), the reaction is governed by a competition between steric hindrance and electronic density, often resulting in a mixture of isomers.

- N1-Isomer: The alkyl group is attached to the nitrogen distal to the pyridazine ring fusion.
- N2-Isomer: The alkyl group is attached to the nitrogen proximal to the bridgehead carbon.

Why it matters: The biological activity often hinges on the hydrogen bond donor/acceptor motif of the pyrazole. Swapping N1 for N2 inverts this motif, usually killing potency.[1]

Spectroscopic Differentiation Strategy

Method A: 1D NMR (ngcontent-ng-c2372798075="" _nghost-ng-c2478785287="" class="inline ng-star-inserted"> H, C, N) – The Preliminary Screen[1]

While 1D proton NMR is insufficient for ab initio structure determination, specific chemical shift trends provide early clues.[1]

- Proton (

  H) Trends:

  - N-Methyl/Alkyl Shift: In general, N-alkyl protons on N2 (proximal to the electron-deficient pyridazine ring) often appear downfield relative to N1-alkyl protons due to the anisotropic deshielding effect of the fused ring system.[1]
  - Ring Protons (C3-H): The pyrazole C3 proton chemical shift is sensitive to the adjacent nitrogen's substitution. Alkylation at N2 typically causes a larger perturbation of the bridgehead carbon signals.

- Carbon (

  C) Trends:

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  (C3 vs C5): The most reliable 1D indicator is the chemical shift of the carbons adjacent to the nitrogens. In analogous pyrazole systems,

  -alkylation induces an upfield shift on the

  -carbon and a downfield shift on the

  -carbon.

- Bridgehead Carbons: The bridgehead carbons (C3a/C7a) show distinct shifts depending on whether the adjacent N2 is alkylated or free.

- Nitrogen (

  N) Trends:

  - If ngcontent-ng-c2372798075="" _nghost-ng-c2478785287="" class="inline ng-star-inserted">

    N-HMBC is available, this is definitive. The N-alkylated nitrogen typically resonates between -150 to -180 ppm (relative to nitromethane), while the pyridine-like nitrogen (unsubstituted) is much further downfield (~ -60 to -100 ppm).[1]

Method B: 2D NMR – The "Smoking Gun" (HMBC & NOESY)[1]

This is the core validation step. You must establish connectivity through bonds (HMBC) and through space (NOESY).[1]

1. HMBC (Heteronuclear Multiple Bond Correlation)

The logic relies on "walking" the connectivity from the alkyl group to the distinct parts of the scaffold.

- The N1-Isomer Logic:

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- The N1-alkyl protons will show a strong ngcontent-ng-c2372798075="" _nghost-ng-c2478785287="" class="inline ng-star-inserted">

  correlation to C3 (the pyrazole methine) and C7a (the bridgehead carbon).

- Crucially: C3 will not show correlations to the pyridazine ring protons.

- The N2-Isomer Logic:

  - The N2-alkyl protons will show a strong ngcontent-ng-c2372798075="" _nghost-ng-c2478785287="" class="inline ng-star-inserted">

    correlation to C3 and C3a (the other bridgehead carbon).

  - Crucially: If the N2-alkyl protons correlate to a bridgehead carbon (C3a) that also shows a correlation to a pyridazine ring proton (e.g., H4), the N2 assignment is confirmed.[1]

2. NOESY (Nuclear Overhauser Effect Spectroscopy)[1]

- N1-Isomer: Strong NOE between N-Alkyl protons and H3 (pyrazole proton).[1] No NOE to pyridazine protons.[1]

- N2-Isomer: Strong NOE between N-Alkyl protons and H3.[1] Potential NOE to pyridazine protons (H4) depending on the specific geometry and substituents, though this is often weak in planar systems.

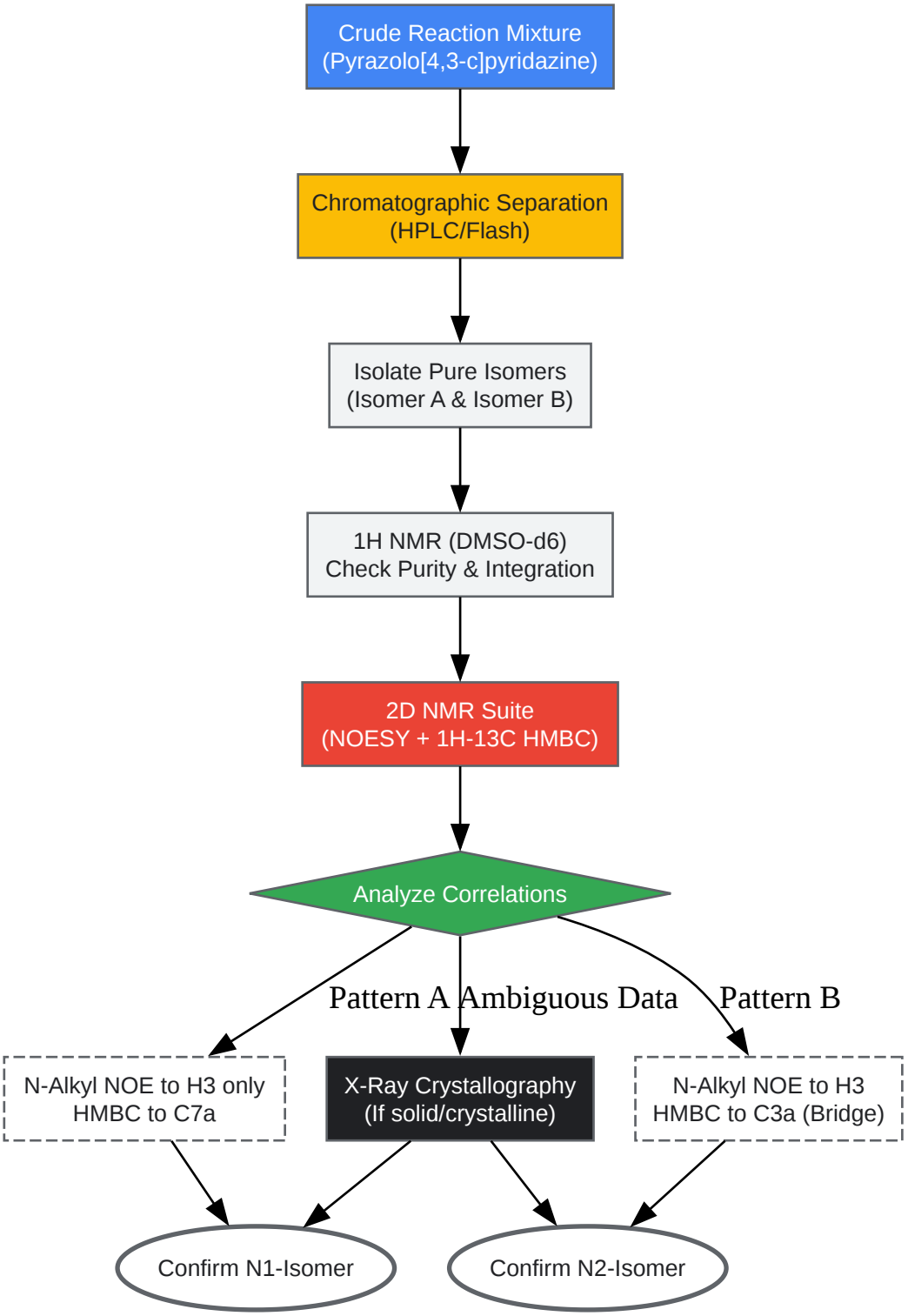
Method C: X-Ray Crystallography (The Gold Standard)

If the compound forms suitable crystals, Single Crystal X-Ray Diffraction (SC-XRD) provides the absolute configuration.[1] This is non-negotiable for late-stage lead compounds to meet regulatory requirements (CMC).[1]

Experimental Workflow & Decision Tree

The following diagram outlines the logical flow for differentiating isomers.

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Figure 1: Decision tree for the isolation and structural assignment of pyrazolo[4,3-c]pyridazine regioisomers.

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Detailed Experimental Protocol

Step 1: Sample Preparation[1]

- Isolate >5 mg of each isomer with >95% purity via Preparative HPLC.
- Dissolve in DMSO-d6 (0.6 mL). Note: DMSO is preferred over CDCl3 to prevent aggregation and ensure sharp signals for exchangeable protons.

Step 2: Acquisition Parameters[1]

- Instrument: 500 MHz NMR (or higher) with a cryoprobe for sensitivity.
- 1H NMR: 16 scans, 30° pulse angle, D1 = 2.0s.
- NOESY: Mixing time (ngcontent-ng-c2372798075="" _nghost-ng-c2478785287="" class="inline ng-star-inserted">

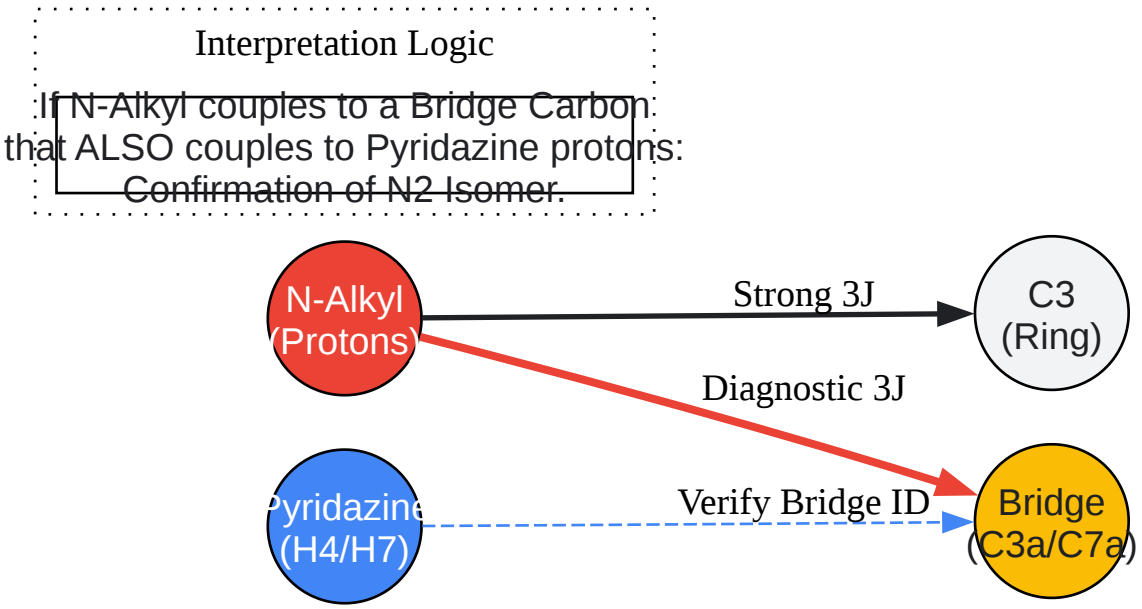
) = 500 ms. This is optimal for small-to-medium molecules (MW 200-500).[1]
- gHMBC: Optimize for long-range coupling

  Hz.

Step 3: HMBC Correlation Mapping

Use the following visualization to interpret the HMBC spectra.

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Figure 2: HMBC Connectivity Logic. The "Bridge" carbon is the pivot point for assignment.

Comparative Data Table

The following table summarizes the expected spectroscopic signatures for a generic

-methyl pyrazolo[4,3-c]pyridazine.

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Feature	N1-Isomer **(Distal)**	N2-Isomer **(Proximal)**	Differentiation Reliability
TLC ngcontent-ng-c2372798075="" _nghost-ng-c2478785287="" class="inline ng-star-inserted">	Typically Higher (Less Polar)	Typically Lower (More Polar)	Low (Solvent dependent)
H Chemical Shift (N-Me)	3.9 - 4.1 ppm	4.0 - 4.3 ppm (Deshielded)	Medium
NOESY Correlation	Strong NOE to H3 only.	Strong NOE to H3; Possible weak NOE to H4.	High
HMBC Correlation	N-Me ngcontent-ng-c2372798075="" _nghost-ng-c2478785287="" class="inline ng-star-inserted"> C3, C7a.	N-Me ngcontent-ng-c2372798075="" _nghost-ng-c2478785287="" class="inline ng-star-inserted"> C3, C3a.	Very High (Definitive)
N Shift (N-Me)	~ -160 ppm	~ -170 ppm	High (Requires N probe)
X-Ray Density	Packing dependent	Packing dependent	Absolute

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